

N,N,5-Trimethylisoxazol-3-amine: An Overview of a Sparsely Documented Compound

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Compound of Interest

Compound Name: *N,N,5-Trimethylisoxazol-3-amine*

Cat. No.: B1408516

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CAS Number: 60148-37-0 Molecular Formula: C₆H₁₀N₂O Molecular Weight: 126.16 g/mol

Introduction

N,N,5-Trimethylisoxazol-3-amine is a substituted isoxazole derivative. While its chemical structure is defined, a comprehensive review of publicly available scientific literature and technical databases reveals a significant lack of in-depth information regarding its synthesis, specific chemical properties, biological activities, and mechanism of action. This guide aims to provide a transparent overview of the available information, supplemented with general knowledge of the isoxazole chemical class to offer context for researchers, scientists, and drug development professionals.

Physicochemical and Spectroscopic Data

Exhaustive searches for specific quantitative data for **N,N,5-Trimethylisoxazol-3-amine** did not yield sufficient information for a detailed tabular summary. Data typically found in technical datasheets, such as melting point, boiling point, solubility, and spectroscopic details (NMR, IR, Mass Spectrometry), are not readily available in the public domain for this specific compound.

Synthesis and Experimental Protocols

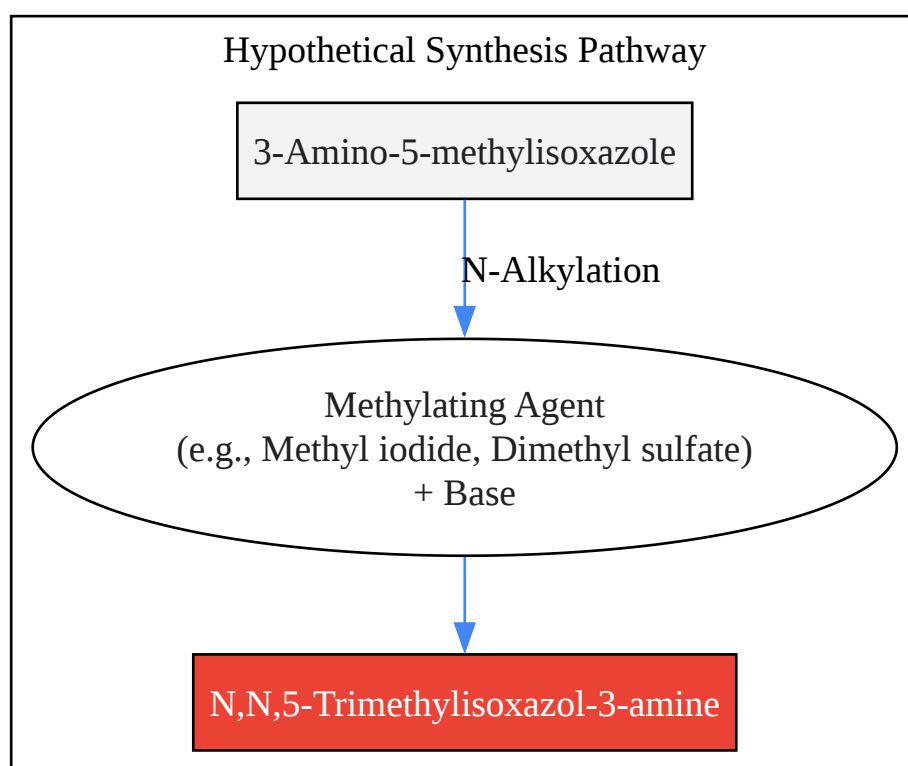
Detailed experimental protocols for the synthesis of **N,N,5-Trimethylisoxazol-3-amine** are not described in the surveyed literature. However, general synthetic routes for the core structure, 3-

amino-5-methylisoxazole, have been reported. These methods can provide a foundational understanding for the potential synthesis of its N,N-dimethylated derivative.

One common approach to the 3-amino-5-methylisoxazole core involves the reaction of a nitrile compound with hydroxyurea in the presence of an alkali metal hydroxide. The pH is typically maintained between 10.1 and 13.[1][2] Another method describes the reaction of 3-hydroxybutanenitrile with hydroxylamine hydrochloride and potassium carbonate, followed by treatment with iron(III) chloride.[3]

Hypothetical Synthesis Workflow

Based on general organic chemistry principles, a potential synthesis for **N,N,5-Trimethylisoxazol-3-amine** could involve the N-alkylation of 3-amino-5-methylisoxazole. This is a logical, though unconfirmed, pathway.



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Caption: Hypothetical synthesis of **N,N,5-Trimethylisoxazol-3-amine**.

Biological Activity and Signaling Pathways

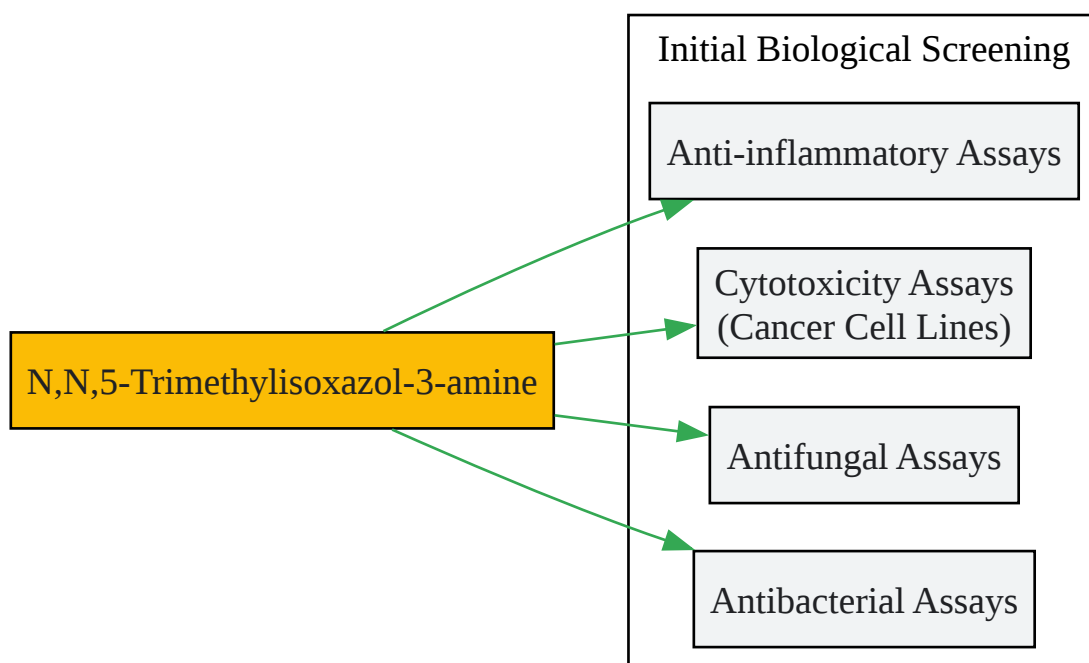
There is no specific information in the scientific literature detailing the biological activity or the mechanism of action of **N,N,5-Trimethylisoxazol-3-amine**. Consequently, no signaling pathways involving this compound can be described or visualized.

However, the broader class of isoxazole derivatives is known to exhibit a wide range of pharmacological activities.^{[4][5][6][7][8]} These activities are highly dependent on the specific substitutions on the isoxazole ring. Documented biological effects of various isoxazole-containing compounds include:

- **Antimicrobial Activity:** Many isoxazole derivatives have been investigated for their antibacterial and antifungal properties.^{[4][5][6]}
- **Anticancer Activity:** Certain substituted isoxazoles have demonstrated cytotoxic effects against various cancer cell lines.^{[4][8]}
- **Anti-inflammatory Activity:** The isoxazole scaffold is present in some non-steroidal anti-inflammatory drugs (NSAIDs).^[4]
- **Analgesic and Anticonvulsant Properties:** Some isoxazole derivatives have shown effects on the central nervous system.^[4]

Logical Relationship of Isoxazole Biological Screening

For a novel, uncharacterized isoxazole derivative like **N,N,5-Trimethylisoxazol-3-amine**, a logical first step in determining its biological activity would be to screen it against a panel of common assays.



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Caption: General workflow for initial biological screening of a novel isoxazole.

Conclusion

N,N,5-Trimethylisoxazol-3-amine (CAS 60148-37-0) remains a poorly characterized compound in the public scientific domain. While the isoxazole chemical class is of significant interest in medicinal chemistry due to its diverse biological activities, specific data for this particular derivative is absent. Further research is required to elucidate its physicochemical properties, develop synthetic protocols, and investigate its potential pharmacological effects. Researchers interested in this molecule may need to perform de novo characterization and biological screening.

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